

# R-10015: A Technical Guide to a Novel Broad-Spectrum Antiviral Agent

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## Compound of Interest

Compound Name: R-10015

Cat. No.: B15608720

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## Abstract

**R-10015** is a potent and selective small-molecule inhibitor of LIM domain kinase (LIMK) with significant promise as a broad-spectrum antiviral agent. By targeting a host cellular factor essential for the lifecycle of numerous viruses, **R-10015** presents a novel approach to antiviral therapy with a potentially high barrier to the development of viral resistance. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and antiviral activity of **R-10015**, supported by detailed experimental protocols and quantitative data.

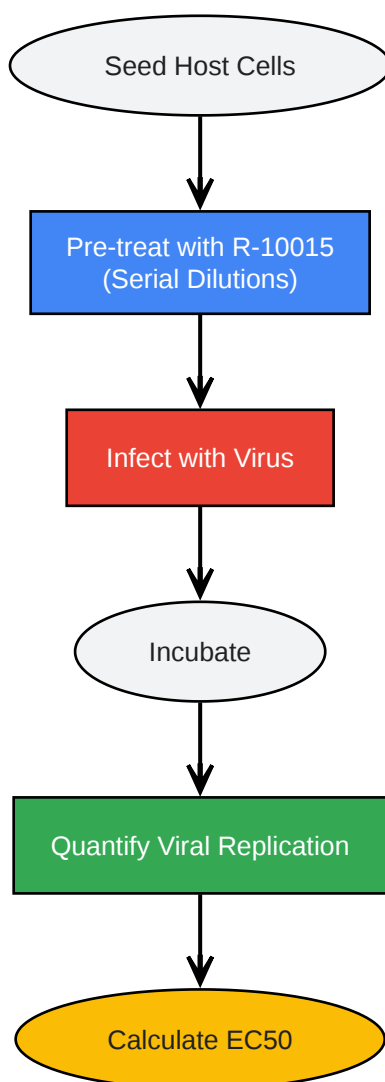
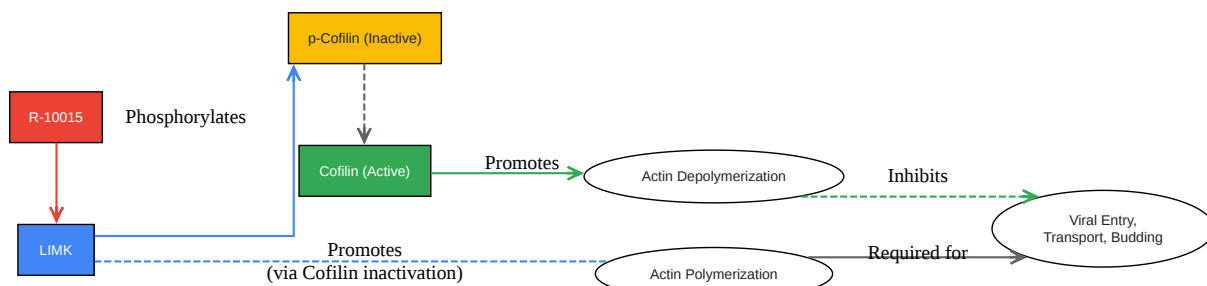
## Chemical Structure and Physicochemical Properties

**R-10015** is a complex heterocyclic molecule. Its chemical identity and key physicochemical properties are summarized in the table below.

Property	Value
IUPAC Name	methyl 2-{2-[4-(8-chloro-1H-imidazo[4,5-c]pyridin-4-yl)piperidin-1-yl]-1H-benzimidazol-5-yl}oxyacetate
CAS Number	2097938-51-5[1]
Molecular Formula	C20H19ClN6O2[1]
Molecular Weight	410.86 g/mol
SMILES	<chem>O=C(C1=CC=CC=C2NC(C3CCN(C4=C5C(NC=C5C)N4)CC3)=NC2=C1)OC</chem> [1]
Appearance	Off-white to pink solid[1]

## Mechanism of Action: Targeting the LIMK-Cofilin Signaling Pathway

**R-10015** functions as a potent inhibitor of LIM domain kinase (LIMK), a key regulator of actin cytoskeleton dynamics.[1] LIMK phosphorylates and inactivates cofilin, an actin-depolymerizing factor. By inhibiting LIMK, **R-10015** prevents cofilin phosphorylation, leading to increased cofilin activity and subsequent actin depolymerization. Many viruses hijack the host cell's actin network for various stages of their lifecycle, including entry, intracellular transport, and budding. **R-10015**'s disruption of this process underlies its broad-spectrum antiviral activity.



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## References

- 1. researchgate.net [researchgate.net]
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